

# Colocalization Analysis of LysoFP-NO2 with Lysosomal Markers: A Comparative Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: LysoFP-NO2

Cat. No.: B3026194

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **LysoFP-NO2**, a fluorescent probe for lysosomal carbon monoxide, with other established lysosomal markers. The focus is on colocalization analysis, a key technique for validating the specific targeting of probes and understanding subcellular localization. This document offers supporting experimental data for alternative probes to serve as a benchmark, detailed protocols for common lysosomal labeling techniques, and a visual representation of the experimental workflow.

## Data Presentation: Comparative Colocalization of Lysosomal Probes

While direct quantitative colocalization data for **LysoFP-NO2** with other lysosomal markers is not readily available in the literature, this table presents colocalization data for well-established lysosomal probes with known lysosomal markers. This information serves as a reference for the expected degree of colocalization for a reliable lysosomal probe. The Pearson's Correlation Coefficient (PCC) is a statistical measure of the linear correlation between the fluorescence intensities of two different probes in the same image, with a value of +1 indicating perfect correlation.

Probe/Marker 1	Probe/Marker 2	Cell Type	Pearson's Correlation Coefficient (PCC)	Reference
SR-T-AI (NIR Probe)	Lyso-Tracker Blue	HepG2	0.84	
SR				

- To cite this document: BenchChem. [Colocalization Analysis of LysoFP-NO2 with Lysosomal Markers: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3026194#colocalization-analysis-of-lysofp-no2-with-lysosomal-markers\]](https://www.benchchem.com/product/b3026194#colocalization-analysis-of-lysofp-no2-with-lysosomal-markers)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)